Proper Disposal of Numidargistat: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Numidargistat*
CAS No.:	*2095732-06-0*
Cat. No.:	*B609684*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **Numidargistat**, a potent and orally active arginase inhibitor used in research.

Numidargistat, also known as INCB01158 or CB-1158, is not classified as a hazardous substance or mixture according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1][2] However, as with any chemical, it is imperative to follow established safety protocols and disposal regulations to minimize any potential impact on human health and the environment.

Summary of Key Disposal Principles

The primary directive for the disposal of **Numidargistat** is to adhere to all prevailing country, federal, state, and local regulations.[1] As a non-hazardous, "research use only" (RUO) substance, specific disposal routes may vary depending on the institution and location. Therefore, consulting with your institution's Environmental Health and Safety (EHS) department is the most critical step before proceeding with any disposal method.

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The following table summarizes the key characteristics of **Numidargistat** relevant to its handling and disposal:

Property	Value	Source
GHS Classification	Not a hazardous substance or mixture	[1][2]
Synonyms	CB-1158, INCB01158	[1]
Intended Use	For research use only. Not for human or veterinary use.	[3]
Primary Disposal Guideline	Dispose of in accordance with prevailing country, federal, state, and local regulations.	[1]

Step-by-Step Disposal Procedures

The following procedures are based on general best practices for the disposal of non-hazardous laboratory chemicals. Always confirm these procedures with your local EHS office.

Unused or Expired **Numidargistat** (Solid)

For pure, unadulterated **Numidargistat** in its solid form:

- Consult EHS: Before initiating disposal, contact your institution's EHS department to confirm the approved disposal method for non-hazardous chemical powders.
- Original Container: Whenever possible, keep the material in its original, clearly labeled container.
- Segregation: Ensure the container is segregated from hazardous waste to prevent cross-contamination.[4]
- Waste Collection: In many cases, non-hazardous solid waste can be placed in the regular laboratory trash.[5] However, some institutions may require it to be collected by the EHS department. Laboratory personnel, not custodial staff, should be responsible for transferring chemical waste to designated disposal areas.[2][5]

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Numidargistat Solutions (Aqueous and Organic)

For solutions containing **Numidargistat**:

- Solvent Hazard: The primary hazard of a **Numidargistat** solution is often the solvent itself. The disposal method will be dictated by the properties of the solvent.
- Aqueous Solutions:
  - EHS Consultation: Check with your EHS department to see if drain disposal of small quantities of non-hazardous, water-soluble materials is permissible.[3][4]
  - Dilution: If approved, flush with a large volume of water (at least 20 parts water) to dilute the solution.[3]
  - Prohibited for Drain Disposal: Do not dispose of solutions down the drain if they contain other hazardous materials, have a strong odor, or are known to be harmful to aquatic life.[3]
- Organic Solvent Solutions:
  - Hazardous Waste: Solutions of **Numidargistat** in organic solvents must be treated as hazardous waste due to the flammability and/or toxicity of the solvent.
  - Waste Container: Collect the waste in a designated, properly labeled hazardous waste container.
  - EHS Pickup: Arrange for pickup by your institution's EHS department.

Contaminated Materials

For items such as personal protective equipment (PPE), empty containers, and spill cleanup materials:

- Empty Containers:
  - Ensure the container is "RCRA empty," meaning all contents have been removed by normal means.[6]

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- Deface the label to prevent misuse.[2]
- Dispose of in the regular trash unless the container held an acutely hazardous substance (which **Numidargistat** is not).[2][6]

- Spill Cleanup Materials:
  - In case of a spill, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand).[1]
  - Collect the contaminated absorbent material in a sealed container.
  - Decontaminate surfaces with alcohol.[1]
  - Dispose of the contaminated materials as advised by your EHS department, likely as chemical waste.
- Contaminated PPE:
  - Used gloves, lab coats, and other PPE that are contaminated with **Numidargistat** can typically be disposed of in the regular laboratory trash, provided the contamination is minimal and the material is not considered hazardous.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Numidargistat**.

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Caption: Decision workflow for **Numidargistat** disposal.

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By following these guidelines and, most importantly, consulting with your local Environmental Health and Safety department, you can ensure the safe and compliant disposal of **Numidargistat** waste, fostering a secure and environmentally conscious research environment.

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